

5-Diethylamino-2-pentanone: A Versatile Building Block in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Diethylamino-2-pentanone**

Cat. No.: **B086192**

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Diethylamino-2-pentanone, a versatile bifunctional molecule, serves as a crucial building block in the landscape of organic synthesis. Its unique structure, incorporating both a ketone and a tertiary amine, allows for a diverse range of chemical transformations, making it a valuable intermediate in the preparation of various organic compounds, particularly in the realm of medicinal chemistry. This technical guide provides a comprehensive overview of the synthesis, chemical properties, and significant applications of **5-diethylamino-2-pentanone**, with a focus on its role as a precursor to pharmacologically active molecules.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of a building block is paramount for its effective utilization in synthesis. The key data for **5-diethylamino-2-pentanone** are summarized in the tables below.

Table 1: Physicochemical Properties of **5-Diethylamino-2-pentanone**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Property	Value
CAS Number	105-14-6
Molecular Formula	C ₉ H ₁₉ NO
Molecular Weight	157.25 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	83-85 °C at 15 mmHg
Density	0.861 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.434

Table 2: Spectroscopic Data of **5-Diethylamino-2-pentanone**

Spectroscopic Technique	Key Data
¹ H NMR	Data available but specific peak assignments require access to spectral databases.
¹³ C NMR	Data available but specific peak assignments require access to spectral databases.
Infrared (IR) Spectroscopy	Characteristic C=O stretch of the ketone, C-N stretching of the amine.
Mass Spectrometry (MS)	Molecular ion peak corresponding to the molecular weight.

Synthesis of **5-Diethylamino-2-pentanone**

The primary route for the synthesis of **5-diethylamino-2-pentanone** is the Mannich reaction. This three-component condensation reaction involves an active hydrogen compound (acetone), a non-enolizable aldehyde (formaldehyde), and a secondary amine (diethylamine).

Experimental Protocol: The Mannich Reaction

While the specific experimental details from the frequently cited Journal of Medicinal Chemistry article by Raynes et al. are not readily available in the public domain, a general and representative protocol for the synthesis of a similar aminoketone, 1-diethylamino-3-butanone, via the Mannich reaction is presented below. This procedure can be adapted for the synthesis of **5-diethylamino-2-pentanone** by using the appropriate starting materials.^[8]

Reaction Scheme:



[Click to download full resolution via product page](#)

Figure 1: General scheme for the Mannich reaction synthesis.

Reagents and Equipment:

- Acetone
- Paraformaldehyde

- Diethylamine hydrochloride
- Concentrated Hydrochloric Acid
- Methanol
- Sodium Hydroxide
- Diethyl ether
- Anhydrous sodium sulfate
- Round-bottom flask with reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Distillation apparatus

Procedure:

- To a round-bottom flask equipped with a reflux condenser, add diethylamine hydrochloride, paraformaldehyde, acetone, and methanol.
- Add a catalytic amount of concentrated hydrochloric acid.
- Heat the mixture to a moderate reflux and maintain for several hours.
- After cooling to room temperature, make the solution basic by adding a cold solution of sodium hydroxide.
- Extract the aqueous layer with several portions of diethyl ether.
- Combine the organic extracts and wash with a saturated sodium chloride solution.
- Dry the ether solution over anhydrous sodium sulfate.
- Filter the drying agent and remove the ether by distillation.

- Purify the crude product by vacuum distillation to yield **5-diethylamino-2-pentanone**.

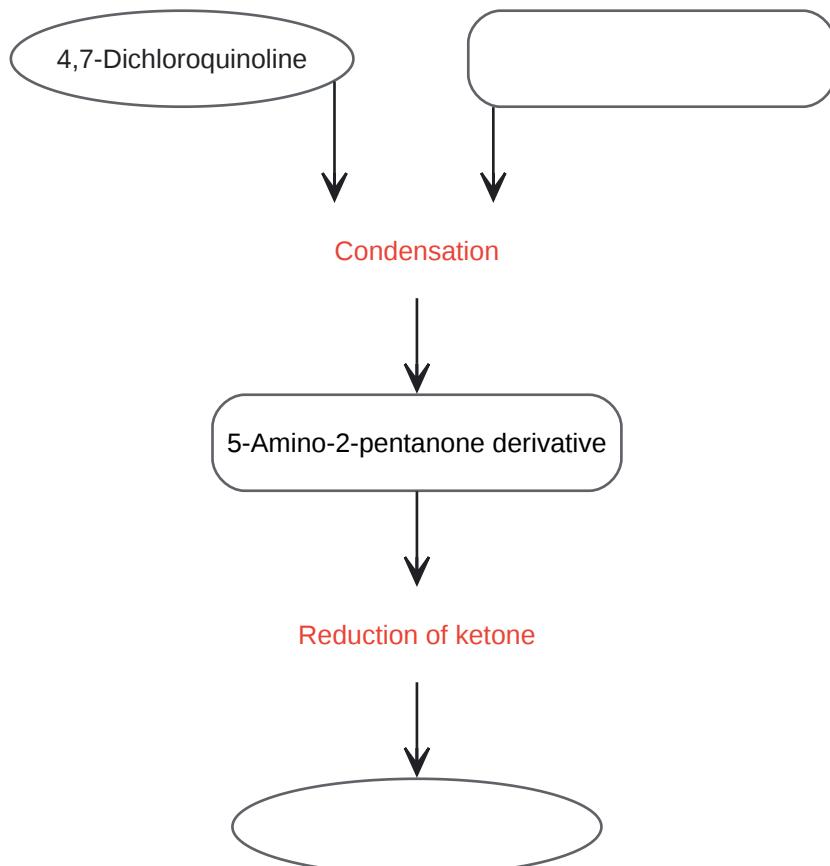
Applications in Organic Synthesis

The dual functionality of **5-diethylamino-2-pentanone** makes it a versatile precursor for the synthesis of a wide array of organic molecules, most notably heterocyclic compounds which are prevalent in many active pharmaceutical ingredients (APIs).

Synthesis of Antimalarial Drugs

A primary and well-documented application of **5-diethylamino-2-pentanone** is in the synthesis of 4-aminoquinoline antimalarial drugs, such as analogues of chloroquine and amodiaquine.[\[9\]](#) [\[10\]](#)[\[11\]](#) The aminoketone side chain is crucial for the activity of these compounds.

Workflow for the Synthesis of Amodiaquine Analogues:



5-Diethylamino-2-pentanone

+

Hydrazine

Cyclocondensation

Substituted Pyrazole

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Diethylamino-2-pentanone | 105-14-6 [chemicalbook.com]
- 2. 2-Pentanone, 5-(diethylamino)- [webbook.nist.gov]
- 3. 5-DIETHYLAMINO-2-PENTANONE [drugfuture.com]
- 4. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. 2-Pentanone, 5-(diethylamino)- | C9H19NO | CID 7739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-Pentanone, 5-(diethylamino)- | C9H19NO | CID 7739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Synthesis of New 4-Aminoquinolines and Evaluation of Their In Vitro Activity against Chloroquine-Sensitive and Chloroquine-Resistant Plasmodium falciparum - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Synthesis of New 4-Aminoquinolines and Evaluation of Their In Vitro Activity against Chloroquine-Sensitive and Chloroquine-Resistant Plasmodium falciparum | PLOS One [journals.plos.org]
- 11. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [5-Diethylamino-2-pentanone: A Versatile Building Block in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086192#5-diethylamino-2-pentanone-as-a-building-block-in-organic-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com